

# Physical and chemical characteristics of D-Mannitol-2-13C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-Mannitol-2-13C*

Cat. No.: *B15139572*

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## D-Mannitol-2-13C: A Technical Guide for Researchers

This technical guide provides an in-depth overview of the physical and chemical characteristics of **D-Mannitol-2-13C**, a stable isotope-labeled sugar alcohol. It is intended for researchers, scientists, and drug development professionals utilizing this compound in metabolic research, as a diagnostic tool, or as an internal standard in analytical assays.

## Core Physical and Chemical Properties

**D-Mannitol-2-13C** is a derivative of D-Mannitol where the carbon atom at the C-2 position is replaced with a  $^{13}\text{C}$  isotope. This isotopic labeling provides a distinct mass signature, enabling its use as a tracer in various biological and chemical studies.

Table 1: General and Physical Properties of **D-Mannitol-2-13C**

Property	Value	Reference
Chemical Name	(2R,3S,4R,5R)-hexane-1,2,3,4,5,6-hexol-2- <sup>13</sup> C	[1]
Synonyms	Mannitol-2- <sup>13</sup> C, Mannite-2- <sup>13</sup> C	[2]
CAS Number	287100-69-0	[1][3]
Molecular Formula	C <sub>5</sub> <sup>13</sup> CH <sub>14</sub> O <sub>6</sub>	[3]
Molecular Weight	183.16 g/mol	[1][3]
Appearance	White crystalline powder or free-flowing granules	[4]
Melting Point	167-170 °C (lit.)	[1]
Odor	Odorless	[4]
Taste	Sweetish	[4]
Isotopic Purity	Typically ≥99 atom % <sup>13</sup> C	

Table 2: Spectroscopic and Analytical Data of D-Mannitol (as a reference)

Property	Description	Reference
$^{13}\text{C}$ NMR ( $\text{D}_2\text{O}$ )	Chemical shifts at approximately 65.92, 71.92, and 73.49 ppm. The specific shift for the $^{13}\text{C}$ labeled C-2 would be significantly enhanced.	[5][6]
$^1\text{H}$ NMR ( $\text{DMSO-d}_6$ )	Complex multiplet signals between 3.38 and 4.42 ppm.	[6]
Infrared (IR) Spectrum	Characteristic peaks around $3400\text{ cm}^{-1}$ (O-H stretching), and between $2903\text{-}2956\text{ cm}^{-1}$ (C-H stretching).	[7]
Mass Spectrum (EI)	Fragmentation pattern of the unlabeled D-Mannitol. The labeled compound will show a corresponding mass shift.	[8]

## Applications in Research and Development

The primary utility of **D-Mannitol-2- $^{13}\text{C}$**  lies in its application as a stable isotope tracer. Its non-radioactive nature makes it a safe alternative to radiolabeled compounds for in vivo studies.

- **Metabolic Flux Analysis (MFA):** **D-Mannitol-2- $^{13}\text{C}$**  can be used as a tracer to investigate cellular metabolism.[2] By tracking the incorporation of the  $^{13}\text{C}$  label into various metabolites, researchers can elucidate metabolic pathways and quantify fluxes through different routes.[2] This is particularly valuable in cancer research and in the study of metabolic diseases.[1][9]
- **Intestinal Permeability Assessment:** A significant application of  $^{13}\text{C}$ -labeled mannitol is in the in vivo assessment of intestinal permeability, often referred to as the "leaky gut" test.[10][11] Unlabeled mannitol is frequently present in the diet, leading to high baseline levels in urine which can interfere with test accuracy.[11] The use of  $^{13}\text{C}$ -mannitol allows for clear differentiation from dietary mannitol, providing a more sensitive and reliable measure of gut permeability.[10][11]

- Internal Standard: Due to its distinct mass, **D-Mannitol-2-<sup>13</sup>C** is an excellent internal standard for the quantitative analysis of unlabeled mannitol in complex biological matrices by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[2]</sup>

## Experimental Protocols

### Quantification of <sup>13</sup>C-Mannitol in Urine for Intestinal Permeability Studies

This protocol is adapted from methodologies for measuring urinary saccharides to assess intestinal permeability.

Objective: To quantify the amount of orally administered D-Mannitol-2-<sup>13</sup>C excreted in urine using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Materials:

- D-Mannitol-2-<sup>13</sup>C
- Urine collection containers
- Centrifuge
- HPLC-grade water and methanol
- Ammonium acetate
- Internal standard (e.g., <sup>13</sup>C<sub>6</sub>-Mannitol)
- HPLC system coupled with a tandem mass spectrometer (MS/MS)
- Analytical column suitable for sugar analysis

Procedure:

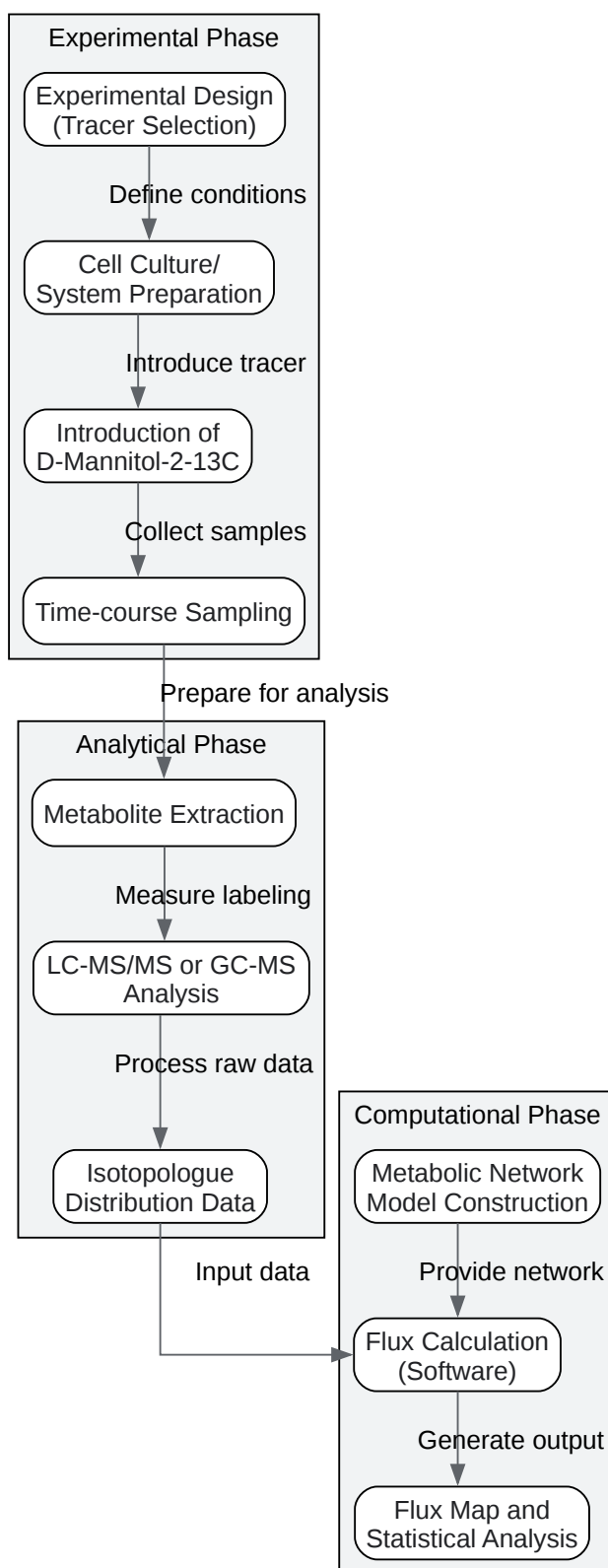
- Sample Collection: Following oral administration of a known dose of D-Mannitol-2-<sup>13</sup>C, collect urine over a specified period (e.g., 6 hours). Record the total volume.

- Sample Preparation:
  - Thaw frozen urine samples at room temperature.
  - Vortex to ensure homogeneity.
  - Centrifuge at approximately 4000 x g for 5 minutes to pellet any precipitates.
  - Transfer a 50 µL aliquot of the supernatant to a clean microcentrifuge tube.
  - Add 950 µL of a solution containing the internal standard in 50% methanol.
  - Vortex thoroughly.
  - Centrifuge again at high speed (e.g., 10,000 x g) for 5 minutes.
  - Transfer the supernatant to an HPLC vial for analysis.
- HPLC-MS/MS Analysis:
  - HPLC Conditions:
    - Column: A column suitable for polar compound separation, such as an amide-based column.
    - Mobile Phase A: Water with 0.1% formic acid.
    - Mobile Phase B: Acetonitrile with 0.1% formic acid.
    - Gradient: A suitable gradient to ensure separation from other urinary components.
    - Flow Rate: Typically 0.2-0.5 mL/min.
    - Injection Volume: 5-10 µL.
  - MS/MS Conditions:
    - Ionization Mode: Electrospray Ionization (ESI), typically in negative mode.

- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Monitor the specific precursor-to-product ion transition for D-Mannitol-2-<sup>13</sup>C and the internal standard. For example, for a singly labeled mannitol, the precursor ion [M-H]<sup>-</sup> would be m/z 182.1. The product ions would be determined by fragmentation experiments.
- Data Analysis:
  - Generate a standard curve using known concentrations of D-Mannitol-2-<sup>13</sup>C.
  - Quantify the concentration in the urine samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.
  - Calculate the total amount of D-Mannitol-2-<sup>13</sup>C excreted and express it as a percentage of the administered dose.

## Visualizations of Experimental Workflows

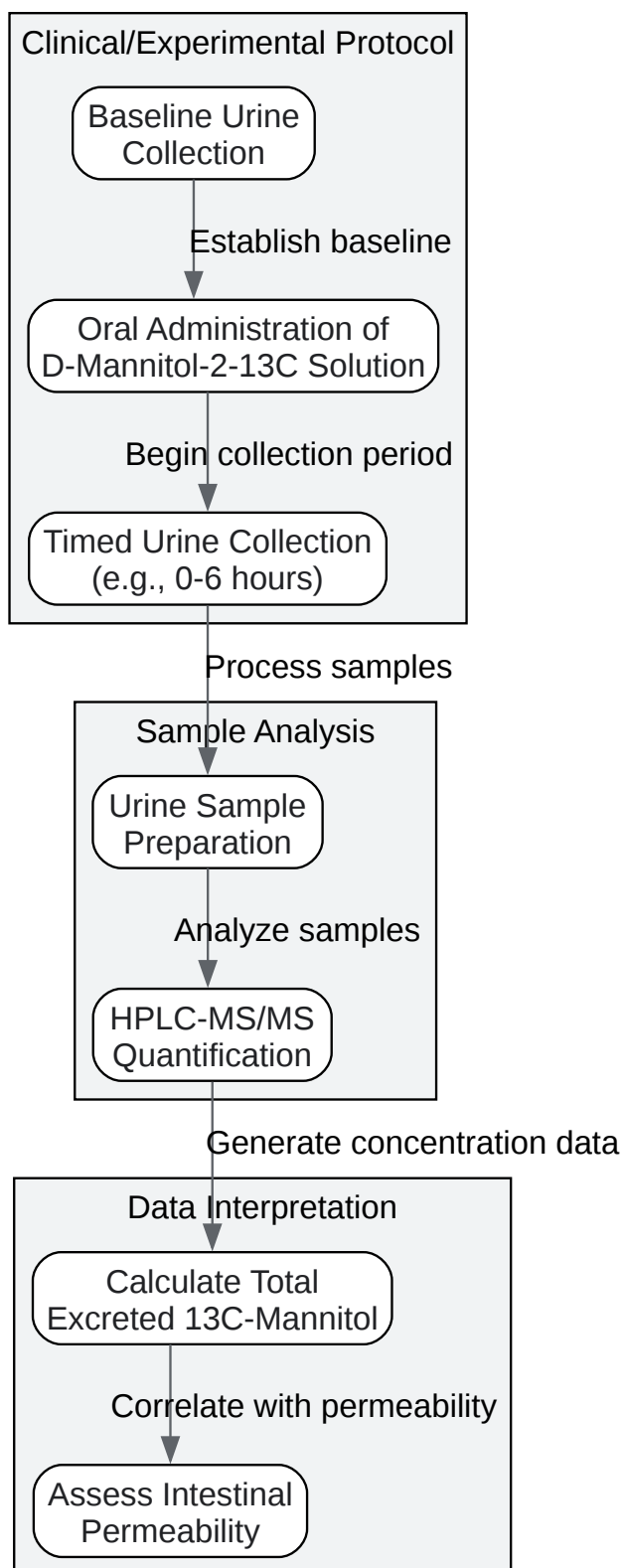
### General Workflow for <sup>13</sup>C-Metabolic Flux Analysis (MFA)



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Caption: A generalized workflow for a  $^{13}\text{C}$ -Metabolic Flux Analysis experiment.

## Workflow for Intestinal Permeability Assessment



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Caption: Workflow for assessing intestinal permeability using **D-Mannitol-2-13C**.

## Safety and Handling

D-Mannitol is generally considered a safe and non-hazardous substance.<sup>[12]</sup> However, as with any chemical, appropriate laboratory safety practices should be followed.

Table 3: Safety and Handling Information for D-Mannitol

Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Safety glasses, gloves, and a lab coat are recommended. In case of dust generation, a dust mask (e.g., N95) should be used.	<a href="#">[13]</a> <a href="#">[14]</a>
Handling	Avoid generating dust. Use in a well-ventilated area. Avoid contact with skin and eyes.	<a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container. Keep away from strong oxidizing agents.	<a href="#">[12]</a> <a href="#">[15]</a>
First Aid (Inhalation)	Move to fresh air.	<a href="#">[14]</a>
First Aid (Skin Contact)	Wash with soap and water.	<a href="#">[14]</a>
First Aid (Eye Contact)	Rinse thoroughly with plenty of water.	<a href="#">[14]</a>
First Aid (Ingestion)	Rinse mouth with water. Ingestion of large amounts may cause gastrointestinal upset.	<a href="#">[14]</a>
Fire Fighting	Use water, dry chemical, carbon dioxide, or alcohol-resistant foam. It is a combustible solid.	<a href="#">[12]</a>
Disposal	Dispose of in accordance with local, state, and federal regulations.	<a href="#">[14]</a>

This document is intended for informational purposes only and does not replace a formal safety data sheet (SDS). Always refer to the SDS provided by the supplier for complete safety information.

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## References

- 1. D-Mannitol-2-13C | CAS#:287100-69-0 | Chemsrcc [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. clearsynth.com [clearsynth.com]
- 4. Mannitol | C<sub>6</sub>H<sub>14</sub>O<sub>6</sub> | CID 6251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bmse000099 D-Mannitol at BMRB [bmrbl.io]
- 6. D-Mannitol (69-65-8) 13C NMR spectrum [chemicalbook.com]
- 7. mdpi.com [mdpi.com]
- 8. D-Mannitol [webbook.nist.gov]
- 9. 13C NMR spectroscopy and application of carbon isotopes - Mesbah Energy [irisotope.com]
- 10. (13) C mannitol as a novel biomarker for measurement of intestinal permeability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. 13C Mannitol as a Novel Biomarker for Measurement of Intestinal Permeability - PMC [pmc.ncbi.nlm.nih.gov]
- 12. tsapps.nist.gov [tsapps.nist.gov]
- 13. file.medchemexpress.eu [file.medchemexpress.eu]
- 14. chemicalbook.com [chemicalbook.com]
- 15. szabo-scandic.com [szabo-scandic.com]
- To cite this document: BenchChem. [Physical and chemical characteristics of D-Mannitol-2-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139572#physical-and-chemical-characteristics-of-d-mannitol-2-13c]

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